

Safety data sheet (SDS) for 4-Chloro-2-vinylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-vinylpyrimidine

Cat. No.: B11751572

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An In-Depth Technical Guide to the Safe Handling of 2-Chloro-4-vinylpyrimidine

Lead Application Scientist's Note: This guide addresses the safe handling and risk management for 2-Chloro-4-vinylpyrimidine (CAS No. 131467-02-2). Due to the limited availability of a comprehensive, formally published Safety Data Sheet (SDS) for this specific compound, this document has been constructed by synthesizing data from supplier-provided information and robust safety profiles of structurally analogous compounds, including various chlorinated pyrimidines and vinylpyridines. This approach allows for a scientifically grounded and cautious operational guide tailored for research and development professionals.

Core Hazard Profile and GHS Classification

2-Chloro-4-vinylpyrimidine is classified as a hazardous substance. The primary risks associated with this compound are acute toxicity upon ingestion and irritation to the skin, eyes, and respiratory system.^[1] The Globally Harmonized System (GHS) provides a universal framework for communicating these hazards.

Table 1: GHS Classification for 2-Chloro-4-vinylpyrimidine

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Source: Synthesized from supplier safety data.[\[1\]](#)

The GHS pictograms provide an immediate visual warning of the associated risks. Understanding these symbols is the first step in safe handling.

Caption: GHS Pictogram and associated hazards.

Physicochemical Properties & Inherent Reactivity

Understanding the chemical nature of 2-Chloro-4-vinylpyrimidine is fundamental to anticipating its behavior and implementing appropriate safety controls.

Table 2: Physicochemical Data

Property	Value	Source
CAS Number	131467-02-2	[1]
Molecular Formula	C ₆ H ₅ ClN ₂	[1]
Molecular Weight	140.57 g/mol	[1]
Purity	≥95% (typically stabilized)	[1]
LogP	1.93	[1]
Hydrogen Bond Acceptors	2	[1]

Causality of Reactivity:

- **Nucleophilic Substitution:** The pyrimidine ring is an electron-deficient aromatic system. This deficiency is further amplified by the electron-withdrawing nature of the two nitrogen atoms and the chlorine substituent. Consequently, the chlorine atom at the 2-position is a labile leaving group, highly susceptible to displacement by nucleophiles. This is a common reactivity pattern for chloropyrimidines and is a key consideration for incompatibility.[\[2\]](#)[\[3\]](#)
- **Vinyl Group Polymerization:** The vinyl group ($-\text{CH}=\text{CH}_2$) is prone to polymerization, which can be initiated by heat, light, or radical initiators. Commercial samples are often stabilized with inhibitors like tert-Butylcatechol (TBC) to prevent this.[\[1\]](#) Uninhibited or aged material may undergo spontaneous, potentially exothermic, polymerization.
- **Thermal Decomposition:** In the event of a fire or excessive heating, thermal decomposition can occur. The presence of chlorine and nitrogen in the structure means that hazardous gases such as nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO_2), and hydrogen chloride (HCl) gas will be liberated.[\[4\]](#)[\[5\]](#)

Incompatible Materials: To prevent hazardous reactions, avoid contact with:

- **Strong Oxidizing Agents:** Can react violently with the vinyl group and the pyrimidine ring.[\[6\]](#)[\[7\]](#)
- **Strong Acids:** May catalyze polymerization or other decomposition reactions.[\[5\]](#)
- **Strong Bases and Nucleophiles:** Will readily displace the chlorine atom in a potentially exothermic substitution reaction.
- **Metals:** Certain metals may catalyze decomposition or polymerization.[\[7\]](#)

Laboratory Protocol for Safe Handling and Storage

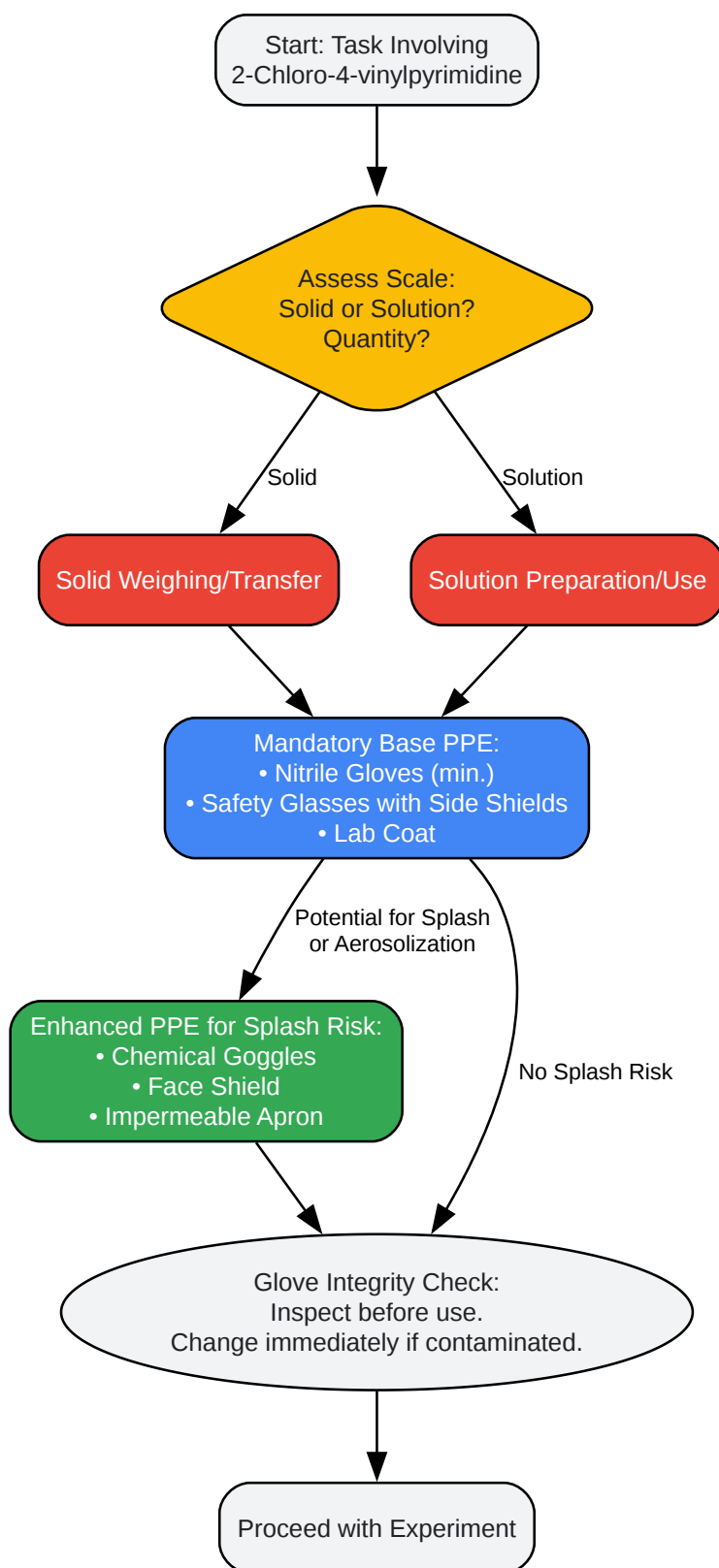
A multi-layered approach to safety, encompassing engineering controls, administrative procedures, and personal protective equipment (PPE), is essential.

Engineering Controls & Storage

- Ventilation: All handling of solid 2-Chloro-4-vinylpyrimidine and any solutions must be conducted in a certified chemical fume hood to mitigate inhalation risks.[\[1\]](#)[\[6\]](#)
- Storage: Store containers in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#) It is recommended to keep the material refrigerated and protected from light to maintain quality and inhibit polymerization.[\[4\]](#)[\[6\]](#) Ensure the container is tightly closed to prevent moisture contact.[\[6\]](#)

Personal Protective Equipment (PPE) Workflow

The selection of PPE is not a one-size-fits-all process. It requires a risk-based assessment of the specific experimental procedure.



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Caption: Risk-based workflow for PPE selection.

Step-by-Step Handling Protocol

- **Pre-Operation:** Read and understand this safety guide. Ensure the chemical fume hood is operational and the work area is clear of incompatible materials.
- **PPE Donning:** Put on all required PPE as determined by the workflow above. For handling the solid, nitrile gloves, a lab coat, and safety glasses are the minimum requirement.
- **Weighing/Transfer:** Conduct all transfers of the solid compound within the fume hood. Use tools (spatulas, weigh boats) that can be easily decontaminated. Avoid creating dust.^[6]
- **Solution Preparation:** When dissolving, add the solid to the solvent slowly. Be aware of any potential exothermic reactions, although unlikely with common organic solvents, it is a good practice.
- **Post-Operation:** Tightly seal the main container. Decontaminate any surfaces that may have come into contact with the chemical. Wash hands thoroughly with soap and water after removing gloves.^[1] Contaminated clothing should be removed and laundered before reuse.

Emergency Response and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 3: First Aid Measures

Exposure Route	Action	Rationale and Citation
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.	The compound is a respiratory irritant. Fresh air removes the source and medical attention is for symptomatic relief.[6]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.	Immediate washing is necessary to remove the irritant. Medical attention is required if irritation persists.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	Thorough rinsing is crucial to remove the chemical and minimize damage to the eye. Persistent irritation requires professional evaluation.[6]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately if you feel unwell.	The compound is harmful if swallowed. Vomiting can cause aspiration. Immediate medical advice is critical.[5][7][8]

Spill Response:

For small spills in a fume hood:

- Alert Personnel: Inform others in the immediate area.
- Containment: Use an inert absorbent material (e.g., vermiculite, sand) to cover the spill.
- Collection: Sweep up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[4]

- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water.
- Waste Disposal: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.[6]

Toxicology and Carcinogenicity

- Acute Effects: The primary acute effects are irritation and harm if swallowed, as indicated by the H-statements.[1][5] Ingestion may lead to irritation of the mucous membranes.[5]
- Chronic Effects: There is no specific data available on the long-term toxicological effects of 2-Chloro-4-vinylpyrimidine.
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA. This statement is based on the absence of data and the classification of similar compounds.

Disposal Considerations

All waste containing 2-Chloro-4-vinylpyrimidine, including empty containers, contaminated absorbents, and PPE, must be treated as hazardous waste.[6]

- Procedure: Dispose of contents and container to an approved waste disposal plant.[6] Do not mix with other waste streams unless explicitly permitted. Ensure containers are properly labeled for hazardous waste collection.

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